

Benzyltrimethylammonium iodide solubility in organic solvents

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Compound of Interest

Compound Name: *Benzyltrimethylammonium iodide*

Cat. No.: *B1210621*

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An In-depth Technical Guide on the Solubility of **Benzyltrimethylammonium Iodide** in Organic Solvents

For Researchers, Scientists, and Drug Development Professionals

Introduction

Benzyltrimethylammonium iodide (BTAI) is a quaternary ammonium salt with a molecular formula of $C_{10}H_{16}IN$ and a molecular weight of 277.15 g/mol [1][2][3]. Its structure, comprising a positively charged quaternary ammonium cation and an iodide anion, dictates its physicochemical properties, including its solubility in various media. The presence of both a nonpolar benzyl group and a polar ionic head makes BTAI an interesting compound for applications in organic synthesis, catalysis, and as a potential component in pharmaceutical formulations. Understanding its solubility profile in organic solvents is crucial for its effective use in these fields. This guide provides a comprehensive overview of the available solubility data for **benzyltrimethylammonium iodide**, a detailed experimental protocol for its determination, and a visual representation of the experimental workflow.

Solubility Profile of Benzyltrimethylammonium Iodide

The solubility of **benzyltrimethylammonium iodide** is largely governed by the principle of "like dissolves like." As an ionic compound, it exhibits higher solubility in polar solvents that can

effectively solvate the cation and anion. The benzyl group introduces some nonpolar character, which can influence its interaction with less polar organic solvents.

While specific quantitative solubility data for **benzyltrimethylammonium iodide** in a wide range of organic solvents is not extensively reported in publicly available literature, a combination of qualitative descriptions and data from structurally similar compounds, such as benzyltrimethylammonium chloride and other tetraalkylammonium iodides, allows for a reasonably accurate solubility profile to be constructed.

Data Presentation

The following table summarizes the known and estimated solubility of **benzyltrimethylammonium iodide** in various organic solvents. It is important to note that where precise quantitative data is unavailable, qualitative descriptors are used, and some quantitative estimates are provided based on the solubility of analogous compounds. Researchers are strongly encouraged to experimentally determine the solubility in their specific solvent system of interest for precise applications.

Table 1: Solubility of **Benzyltrimethylammonium Iodide** in Various Solvents

Solvent	Formula	Type	Solubility	Temperature (°C)	Notes and References
Alcohols					
Methanol	CH ₃ OH	Protic	Highly Soluble (>200 g/100 g)	25	Estimated based on high solubility of tetrabutylammonium iodide (256.5 g/100 g)[4]. Described as "soluble in... alcohol"[1].
Ethanol	C ₂ H ₅ OH	Protic	Soluble	Not Specified	Described as "soluble in... alcohol"[1]. The chloride analog is also soluble in ethanol[5].
1-Butanol	C ₄ H ₉ OH	Protic	Soluble	25	The chloride analog is soluble in butanol[6]. Tetrabutylammonium iodide has a solubility of 62.28 g/100 g in 1-butanol[4].
Ketones					

Acetone	C ₃ H ₆ O	Aprotic	Soluble	Not Specified	The chloride analog is described as soluble in acetone[7].
Halogenated Solvents					
Chloroform	CHCl ₃	Aprotic	Sparingly Soluble	Not Specified	Tetramethylammonium iodide is insoluble in chloroform[8]. The larger organic groups in BTAI may slightly increase solubility.
Dichloromethane	CH ₂ Cl ₂	Aprotic	Sparingly Soluble	Not Specified	General trend for quaternary ammonium salts.
Ethers					
Diethyl Ether	(C ₂ H ₅) ₂ O	Aprotic	Insoluble	Not Specified	Tetramethylammonium iodide is insoluble in diethyl ether[8].
Other Solvents					

Dimethyl Sulfoxide (DMSO)	$(\text{CH}_3)_2\text{SO}$	Aprotic	Soluble	Not Specified	Generally a good solvent for quaternary ammonium salts.
N,N-Dimethylformamide (DMF)	$(\text{CH}_3)_2\text{NC(O)H}$	Aprotic	Soluble	Not Specified	Generally a good solvent for quaternary ammonium salts.
Acetonitrile	CH_3CN	Aprotic	Soluble	Not Specified	A polar aprotic solvent expected to solubilize BTAI.
Benzene	C_6H_6	Aprotic	Insoluble	Not Specified	Nonpolar solvent, poor solvation of ions.
Hexane	C_6H_{14}	Aprotic	Insoluble	Not Specified	Nonpolar solvent, poor solvation of ions.

Experimental Protocol for Solubility Determination

The following protocol outlines a robust and widely accepted method for determining the solubility of a crystalline solid like **benzyltrimethylammonium iodide** in an organic solvent. The method is based on the principle of isothermal equilibrium.

Objective

To determine the saturation solubility of **benzyltrimethylammonium iodide** in a specific organic solvent at a constant temperature.

Materials and Equipment

- **Benzytrimethylammonium iodide** (high purity)
- Organic solvent of interest (analytical grade)
- Analytical balance
- Thermostatic shaker or water bath
- Temperature-controlled incubator or oven
- Screw-capped vials
- Volumetric flasks and pipettes
- Syringes and syringe filters (chemically compatible with the solvent)
- Apparatus for concentration determination (e.g., UV-Vis spectrophotometer, gravimetric analysis equipment, or titration setup)

Procedure

- Preparation of Saturated Solution:
 - Add an excess amount of **benzyltrimethylammonium iodide** to several screw-capped vials. The presence of undissolved solid at the end of the equilibration period is essential.
 - Accurately pipette a known volume (e.g., 5.0 or 10.0 mL) of the organic solvent into each vial.
 - Securely cap the vials to prevent solvent evaporation.
 - Place the vials in a thermostatic shaker set to the desired temperature (e.g., 25 °C).

- Allow the mixtures to equilibrate for a sufficient period, typically 24 to 72 hours, with continuous agitation to ensure equilibrium is reached.
- Sample Collection and Preparation:
 - After the equilibration period, stop the agitation and allow the vials to stand undisturbed at the set temperature for at least 4 hours to allow the excess solid to settle.
 - Carefully withdraw a known volume of the clear supernatant using a syringe fitted with a compatible syringe filter to remove any suspended solid particles.
 - Immediately transfer the filtered supernatant into a pre-weighed volumetric flask and record the exact volume.
 - Dilute the sample with the same solvent to a concentration suitable for the chosen analytical method.

Concentration Determination

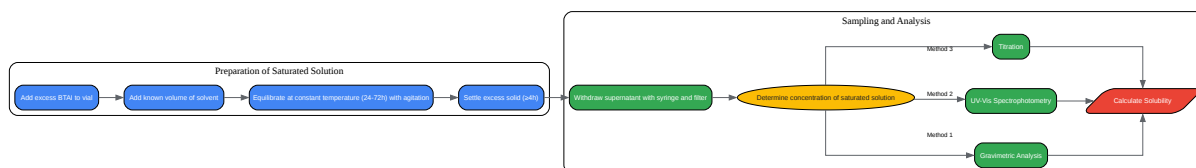
Several methods can be employed to determine the concentration of **benzyltrimethylammonium iodide** in the saturated solution.

- Gravimetric Analysis:
 - Accurately weigh a clean, dry vial.
 - Transfer a known volume of the filtered saturated solution into the vial.
 - Gently evaporate the solvent under a stream of nitrogen or in a vacuum oven at a temperature below the decomposition point of BTAl.
 - Once the solvent is completely removed and a constant weight is achieved, reweigh the vial.
 - The mass of the dissolved **benzyltrimethylammonium iodide** is the difference between the final and initial weights of the vial.
 - Calculate the solubility in units such as g/L or mg/mL.

- UV-Vis Spectrophotometry:
 - Prepare a series of standard solutions of **benzyltrimethylammonium iodide** of known concentrations in the solvent of interest.
 - Measure the absorbance of the standard solutions at the wavelength of maximum absorbance (λ_{max}) for the benzyl group.
 - Construct a calibration curve of absorbance versus concentration.
 - Measure the absorbance of the diluted saturated solution.
 - Determine the concentration of the diluted solution from the calibration curve and account for the dilution factor to calculate the solubility.
- Titration:
 - The iodide anion can be quantified by argentometric titration.
 - Titrate a known volume of the saturated solution with a standardized solution of silver nitrate (AgNO_3).
 - The endpoint can be detected potentiometrically using a silver-selective electrode or with a suitable indicator.
 - The concentration of iodide, and thus **benzyltrimethylammonium iodide**, can be calculated from the stoichiometry of the reaction ($\text{Ag}^+ + \text{I}^- \rightarrow \text{AgI(s)}$).

Visualization of Experimental Workflow

The following diagram illustrates the logical steps involved in the experimental determination of **benzyltrimethylammonium iodide** solubility.



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